

An In-depth Technical Guide to 2-Methyl-1,4-dioxane

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Compound of Interest

Compound Name: 2-Methyl-1,4-dioxane

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This technical guide provides a comprehensive overview of **2-Methyl-1,4-dioxane**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, spectroscopic data, synthesis and reactivity, safety and toxicity, and its role in chemical research, with a particular focus on its relationship to the well-studied compound, 1,4-dioxane.

Chemical and Physical Properties

2-Methyl-1,4-dioxane, a derivative of the cyclic ether 1,4-dioxane, possesses a methyl substituent that breaks the symmetry of the parent molecule, leading to more complex chemical and physical characteristics.^[1] Its properties are influenced by the ether linkages within the ring structure.^[1]

Table 1: Physical and Chemical Properties of **2-Methyl-1,4-dioxane**

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₂	[1]
Molecular Weight	102.13 g/mol	[1]
CAS Number	16279-34-8	[1]
Boiling Point	108.00 to 109.00 °C @ 760.00 mm Hg (estimated)	[2]
Flash Point	67.00 °F (19.50 °C) (TCC) (estimated)	[2]
Vapor Pressure	30.721001 mmHg @ 25.00 °C (estimated)	[2]
logP (o/w)	0.285 (estimated)	[2]
Water Solubility	3.532e+004 mg/L @ 25 °C (estimated)	[2]
Appearance	Colorless to pale yellow clear liquid (estimated)	[2]
InChI Key	IRTCJFCIQKNFPP-UHFFFAOYSA-N	[1]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **2-Methyl-1,4-dioxane**. The methyl group's presence results in more complex spectra compared to the parent 1,4-dioxane.[1]

Table 2: Predicted Spectroscopic Data for **2-Methyl-1,4-dioxane**

Spectroscopy Type	Predicted Peaks/Signals	Details	Source
^1H NMR	Methyl protons (doublet), Methine proton at C2 (quartet), Methylene protons on the dioxane ring	The introduction of the methyl group breaks the symmetry of the parent 1,4-dioxane molecule, leading to more complex spectra. ^[1] In contrast, the highly symmetric 1,4-dioxane shows a single signal in its ^1H NMR spectrum at approximately 3.7 ppm. ^[1]	^[1]
^{13}C NMR	Five distinct signals	Corresponding to the methyl carbon, the C2 methine carbon, and the three non-equivalent pairs of ring carbons (C3/C5 and C6). 1,4-dioxane shows a single signal around 67 ppm. ^[1]	^[1]
Infrared (IR)	C-H Stretching: 2850-3000 cm^{-1} , C-O-C Stretching: 1050-1250 cm^{-1}	Characteristic C-H stretching for methyl and methylene groups and strong C-O-C stretching for the ether linkages are anticipated. ^[1]	^[1]
Mass Spectrometry (EI-MS)	Molecular Ion ($\text{M}^{+\cdot}$): m/z 102, $[\text{M} - \text{CH}_3]^+$: m/z 87	Key fragmentation patterns would likely include the loss of a methyl radical. ^[1]	^[1]

Synthesis and Reactivity

Substituted dioxanes like **2-Methyl-1,4-dioxane** are valuable intermediates in advanced organic synthesis.^[1] The dioxane ring can serve as a protecting group for diols, and its derivatives can be precursors to various functionalized molecules.^[1]

Experimental Protocol: General Synthesis of Substituted 1,4-Dioxanes

While a specific protocol for **2-Methyl-1,4-dioxane** is not readily available, a general method for the synthesis of substituted 1,4-dioxanes involves the dimerization of oxiranes over solid acid catalysts.^[1] Another approach is the acid-catalyzed dehydration of the corresponding diol. The following is a representative protocol for the synthesis of 1,4-dioxane from diethylene glycol, which can be adapted for substituted derivatives.

Objective: To synthesize 1,4-dioxane via acid-catalyzed dehydration of diethylene glycol.

Materials:

- Diethylene glycol
- Concentrated sulfuric acid (catalyst)
- Heating mantle
- Distillation apparatus
- Receiving flask
- Sodium hydroxide solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)

Procedure:

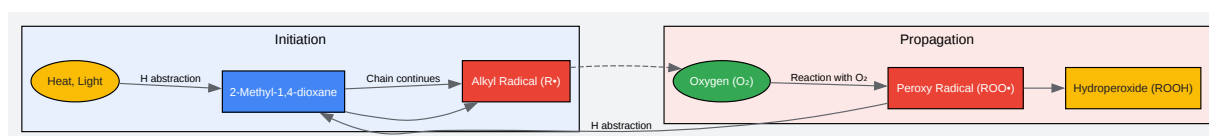
- In a round-bottom flask, combine diethylene glycol and a catalytic amount of concentrated sulfuric acid.

- Assemble a distillation apparatus with the flask.
- Heat the mixture to approximately 160°C.[3] The 1,4-dioxane product will distill over.
- Collect the distillate in a receiving flask.
- Wash the crude distillate with a dilute sodium hydroxide solution to neutralize any remaining acid.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Perform a final distillation to purify the 1,4-dioxane.

Note: This is a general procedure and may require optimization for the synthesis of **2-Methyl-1,4-dioxane** from the corresponding substituted diol.

Reactivity: Peroxide Formation

A significant reaction of **2-Methyl-1,4-dioxane**, like other cyclic ethers, is its autoxidation to form hazardous organic peroxides.[1] This process is a free-radical chain reaction initiated by factors like heat and light in the presence of oxygen.[1]

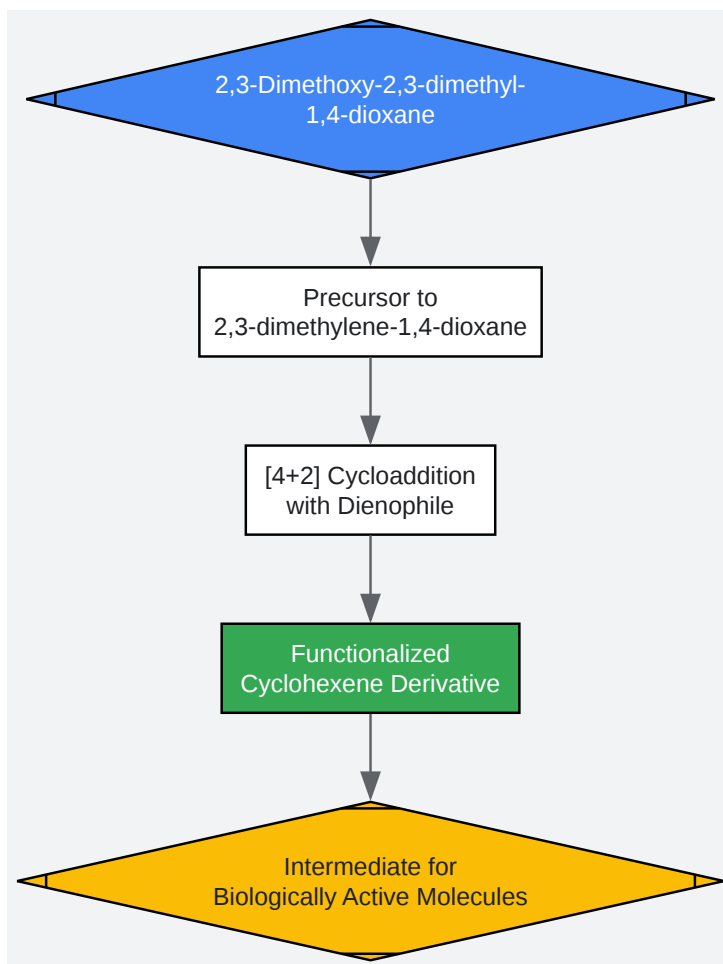


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Figure 1: Free-radical chain mechanism of peroxide formation in **2-Methyl-1,4-dioxane**.

Role in Chemical Synthesis

Substituted dioxanes are important building blocks in organic synthesis. For instance, 2,3-dimethoxy-2,3-dimethyl-1,4-dioxane serves as a precursor to 2,3-dimethylene-1,4-dioxane, which can undergo [4+2] cycloaddition reactions with dienophiles to create functionalized cyclohexene derivatives.[4] These products can then be transformed into intermediates for biologically important molecules.[4]



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Figure 2: Synthetic workflow utilizing a substituted 1,4-dioxane derivative.

Safety and Toxicity

The safety and toxicity profile of **2-Methyl-1,4-dioxane** is not as extensively studied as its parent compound, 1,4-dioxane. However, the data for 1,4-dioxane provides a strong indication of the potential hazards associated with its methylated derivative.

Table 3: Hazard Information for Dioxane Compounds

Hazard	Description	Source
Flammability	Highly flammable liquid and vapor.	
Peroxide Formation	May form explosive peroxides upon storage, especially when anhydrous.[5] This process can be initiated or accelerated by heat or light.[1]	[1][5]
Eye Irritation	Causes serious eye irritation.	
Respiratory Irritation	May cause respiratory irritation.	
Carcinogenicity	1,4-Dioxane is classified as a probable human carcinogen (Group B2) by the EPA.[6] It is also classified by the IARC as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.	[6]
Organ Toxicity	Damage to the liver and kidneys has been observed in rats chronically exposed to 1,4-dioxane in their drinking water.	[6]
Acute Effects	Acute inhalation exposure to high levels of 1,4-dioxane has caused vertigo, drowsiness, headache, anorexia, and irritation of the eyes, nose, throat, and lungs in humans.	[6]

Experimental Protocols: Safety Precautions

Based on the known hazards of dioxane compounds, the following handling procedures are recommended:

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.
- Clothing: Wear protective clothing.
- Eye Protection: Wear eye and face protection.

Handling:

- Work under a chemical fume hood.
- Avoid breathing mist or vapors.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond container and receiving equipment to prevent static discharge.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store away from heat and sources of ignition.

Environmental Significance

2-Methyl-1,4-dioxane is of environmental interest due to its structural similarity to 1,4-dioxane, a persistent environmental pollutant found in groundwater and surface water.[1] 1,4-Dioxane is highly mobile in soil and resistant to natural biodegradation.[1] While specific studies on **2-Methyl-1,4-dioxane** are less common, its high water solubility and low tendency to adsorb to soil particles suggest it may also contribute to groundwater contamination.[1] Research has indicated that the biodegradation of 1,4-dioxane can be inhibited by the presence of structurally similar compounds like 2-methyl-1,3-dioxolane, suggesting that **2-Methyl-1,4-dioxane** could have similar effects.[8]

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